

Personal protective equipment for handling Choline bromide (D13)

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Compound of Interest

Compound Name: Choline bromide (D13)

CAS No.: 203645-64-1

Cat. No.: B1429314

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Operational Safety Guide: Handling Choline Bromide (D13)

Executive Summary: The Dual-Protection Mandate

Handling Choline Bromide-d13 (N,N,N-trimethyl-d9-1,1,2,2-d4-choline bromide) presents a unique laboratory challenge that standard safety data sheets (SDS) often fail to capture. While the biological hazard is classified as an irritant (Skin/Eye/Respiratory), the operational hazard is its extreme hygroscopicity.

As a researcher, your PPE strategy must serve two masters:

- **Biological Safety:** Protecting your mucous membranes from quaternary ammonium salt irritation.
- **Data Integrity:** Protecting the isotopic purity of the compound from atmospheric moisture (H₂O), which compromises NMR baselines and quantitative stoichiometry.

This guide synthesizes standard GHS compliance with "dry-chain" handling techniques required for high-value deuterated isotopes.

Hazard Profile & Risk Assessment

Before selecting PPE, we must quantify the specific risks associated with this quaternary amine.

Hazard Class	GHS Classification	Operational Implication
Inhalation	STOT SE 3 (H335)	Fine dust generation during weighing is the primary vector for exposure. Causes respiratory tract irritation.
Skin Contact	Skin Irrit. 2 (H315)	Hygroscopic salts stick to skin and draw moisture, creating concentrated local irritation.
Eye Contact	Eye Irrit. 2 (H319)	High risk during transfer. ^[1] Crystalline dust can cause physical abrasion and chemical irritation.
Reactivity	Hygroscopic	Critical: Rapidly absorbs atmospheric water. This ruins the mass accuracy of the standard and introduces unwanted H-signals in ¹ H-NMR.

PPE Specifications: The "Why" Behind the Gear

Do not default to generic lab safety. Use this targeted protection matrix.

A. Hand Protection: Nitrile (The Standard)

- Material: Nitrile (Acrylonitrile Butadiene Rubber).

- Thickness: Minimum 5 mil (0.12 mm).
- Why Nitrile? Natural rubber latex is avoided due to potential protein allergies and lower resistance to organic solvents often used in conjunction with Choline Bromide (e.g., deuterated methanol or DMSO). Nitrile offers excellent resistance to quaternary ammonium salts.
- Double Gloving: Recommended during the weighing step. The outer glove protects the sample from skin oils; the inner glove protects you if the outer glove tears.

B. Eye Protection: Seal vs. Shield

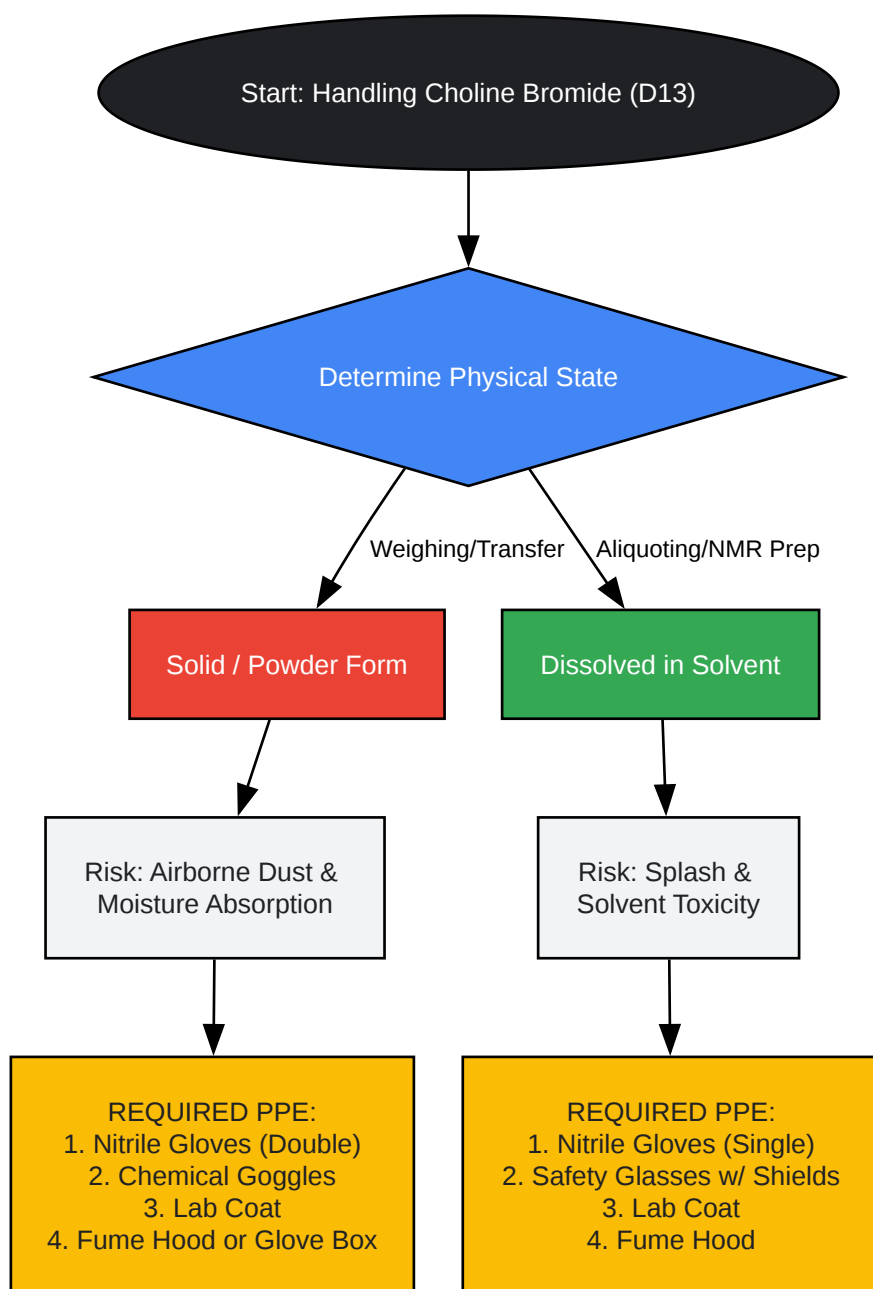
- Standard Operation: Safety glasses with side shields (ANSI Z87.1).
- Powder Handling: Chemical Splash Goggles are required if handling open powder outside a glove box. Choline bromide dust is light and easily airborne; standard glasses allow dust to bypass the lens via the top gap.

C. Respiratory Protection[2][3]

- Primary Control: Chemical Fume Hood (Certified).
- Secondary Control: If weighing must occur on an open bench (not recommended for D13 due to moisture), use an N95 or P100 particulate respirator.
- Reasoning: The STOT SE 3 classification specifically flags respiratory irritation. Inhaling hygroscopic dust dries mucous membranes rapidly, causing coughing and inflammation.

Decision Logic: PPE Selection

The following diagram illustrates the decision-making process for selecting the correct PPE based on the state of the chemical.



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Figure 1: Decision matrix for selecting PPE based on the physical state of Choline Bromide D13.^{[2][3]}

Operational Protocol: The "Dry Chain" Workflow

This protocol ensures safety while preventing the degradation of the deuterated compound.

Phase 1: Preparation

- Environment: Verify the relative humidity (RH) of the lab. If $RH > 50\%$, consider using a glove bag or glove box purged with Nitrogen or Argon.
- Static Control: Deuterated salts are often fine, dry powders prone to static. Use an anti-static gun on the weighing boat and spatula. Static discharge can scatter the powder, creating an inhalation hazard.

Phase 2: The Transfer (Critical Step)

- Don PPE: Put on lab coat, goggles, and double nitrile gloves.
- Pre-Weigh: Tare the receiving vial (with cap) before opening the Choline Bromide container.
- Open: Open the Choline Bromide D13 container inside the fume hood.
- Transfer: Rapidly transfer the required amount. Do not leave the stock container open.
 - Tip: If the compound has clumped (hygroscopic "caking"), do not chip at it aggressively, as this ejects particulates. Gently break it apart with a clean, dry spatula.
- Seal: Immediately recap the stock container and wrap with Parafilm to ensure a moisture barrier.

Phase 3: Dissolution & Cleanup

- Solvent Addition: Add the deuterated solvent (e.g., D_2O , MeOD) immediately to the weighed solid. Once in solution, the dust hazard is eliminated.
- Doffing: Remove outer gloves and dispose of them as contaminated waste. Wash hands immediately to remove any traces of salt that may have migrated.

Emergency Response & Disposal

Accidental Exposure

- Skin: Wash with copious amounts of soap and lukewarm water for 15 minutes. Cold water may not dissolve the salt efficiently; hot water opens pores.

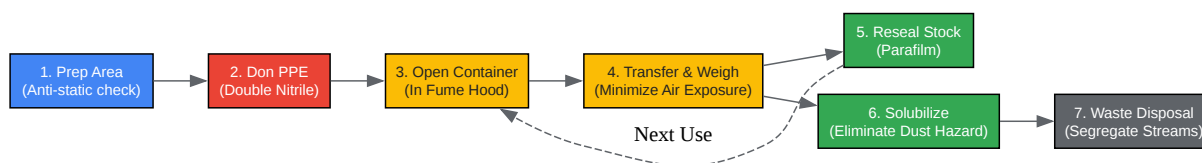
- Eyes: Flush immediately at an eyewash station for 15 minutes. Hold eyelids open.
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention (STOT SE 3 indicates potential for respiratory distress).

Disposal Strategy

- Classification: Choline Bromide is a chemical waste.[4]
- Segregation:
 - Solid Waste: Dispose of contaminated weighing boats and paper in "Solid Hazardous Waste."
 - Liquid Waste: If dissolved in deuterated chloroform (CDCl_3), it must go to Halogenated Waste. If dissolved in D_2O or Methanol- d_4 , it generally goes to Non-Halogenated Waste (check local EHS regulations regarding the bromide ion).

Workflow Visualization

The following diagram outlines the safe handling lifecycle.



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Figure 2: Step-by-step workflow for handling hygroscopic deuterated salts.

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